

Panaxydol source and extraction from Panax ginseng

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Compound of Interest

Compound Name: Panaxydol

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Whitepaper: Panaxydol from Panax ginseng

A Technical Guide to Source, Extraction, and Biological Activity for Researchers and Drug Development Professionals

Abstract

Panaxydol is a bioactive polyacetylenic compound predominantly found in the roots of Panax ginseng C.A. Meyer.[1][2] This document provides a comprehensive technical overview of **Panaxydol**, covering its chemical properties, natural sources, and biosynthesis. It details various methodologies for its extraction, isolation, and quantification. Furthermore, this guide elucidates the molecular mechanisms underlying **Panaxydol**'s significant pharmacological effects, including its anticancer, anti-inflammatory, and neuroprotective activities, supported by diagrams of key signaling pathways. Detailed experimental protocols are provided to facilitate further research and development.

Introduction

Ginseng (Panax ginseng) has been a cornerstone of traditional medicine for centuries, with its therapeutic effects attributed to a variety of active constituents.[3][4] While ginsenosides are the most studied compounds, another class of lipid-soluble molecules, the polyacetylenes, has garnered significant interest for its potent biological activities.[3][4] Among these, **Panaxydol** ((3R)-8-[(2R,3S)-3-Heptyl-2-oxiranyl]-1-octene-4,6-diyne-3-ol), a C17-polyacetylene, has demonstrated promising anticancer, anti-inflammatory, and neuroprotective properties.[2][5][6]

[7] Its ability to induce apoptosis in cancer cells, modulate inflammatory pathways, and promote axonal growth makes it a compound of high interest for pharmacological research and drug development.[5][7][8] This whitepaper serves as a technical resource, consolidating current knowledge on **Panaxydol**'s sourcing from Panax ginseng, its extraction and analysis, and its mechanisms of action.

Chemical Properties and Structure

Panaxydol is a fatty alcohol characterized by a 17-carbon chain with two acetylene triple bonds, a vinyl group, a hydroxyl group, and an epoxide ring.[2][9] These structural features are crucial for its biological activity.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₂₄ O ₂	[2]
Molecular Weight	260.377 g/mol	[10]
CAS Number	72800-72-7	[2]
IUPAC Name	(3R)-8-[(2R,3S)-3-Heptyl-2-oxiranyl]-1-octene-4,6-diyn-3-ol	[2]
Synonyms	Falcarindiol epoxide	[4][9]
Structure	See Figure 1	[4]

Figure 1: Chemical Structure of **Panaxydol**

Natural Source and Biosynthesis

Source

The primary natural source of **Panaxydol** is the root of Panax ginseng C.A. Meyer (Korean ginseng).[1][5] It is also found in other species of the Panax genus, such as P. quinquefolium (American ginseng).[11][12] Within the plant, polyacetylenes like **Panaxydol** are considered secondary metabolites that contribute to the plant's defense mechanisms. The concentration of these compounds can vary based on the age of the plant, cultivation conditions, and the specific part of the root being analyzed.[13]

Biosynthesis

The biosynthesis of **Panaxydol** in *Panax ginseng* follows a polyketide-type pathway derived from fatty acids.[3][9] Isotope labeling studies using $^{13}\text{CO}_2$ and $[\text{U-}^{13}\text{C}_6]\text{glucose}$ have confirmed that C17-polyacetylenes like **Panaxydol** are formed via the decarboxylation of C18 unsaturated fatty acids, with crepenynic acid being a likely precursor.[3][4][9][14]

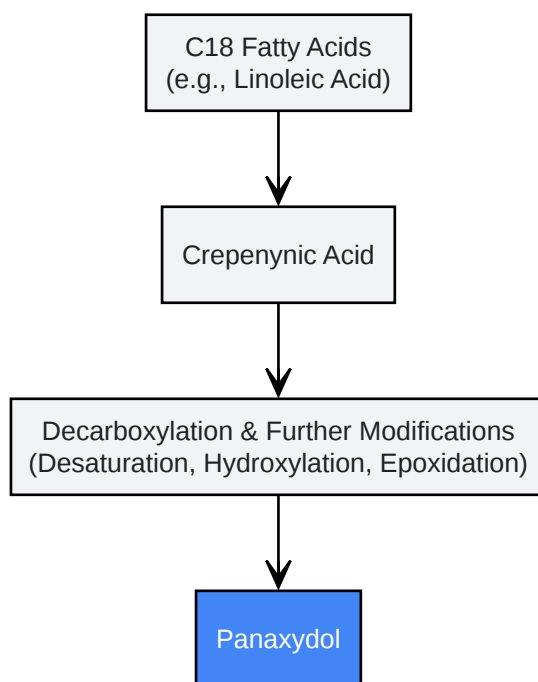


Figure 2. Simplified Biosynthesis Pathway of Panaxydol

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Figure 2. Simplified Biosynthesis Pathway of **Panaxydol**.

Extraction and Isolation

Panaxydol is a lipid-soluble molecule, dictating the use of nonpolar organic solvents for its extraction.[3][15] Several methods have been developed, each with distinct advantages in terms of efficiency, yield, and purity.

Extraction Methodologies

A general workflow for obtaining pure **Panaxydol** involves extraction from dried ginseng root, followed by chromatographic purification.

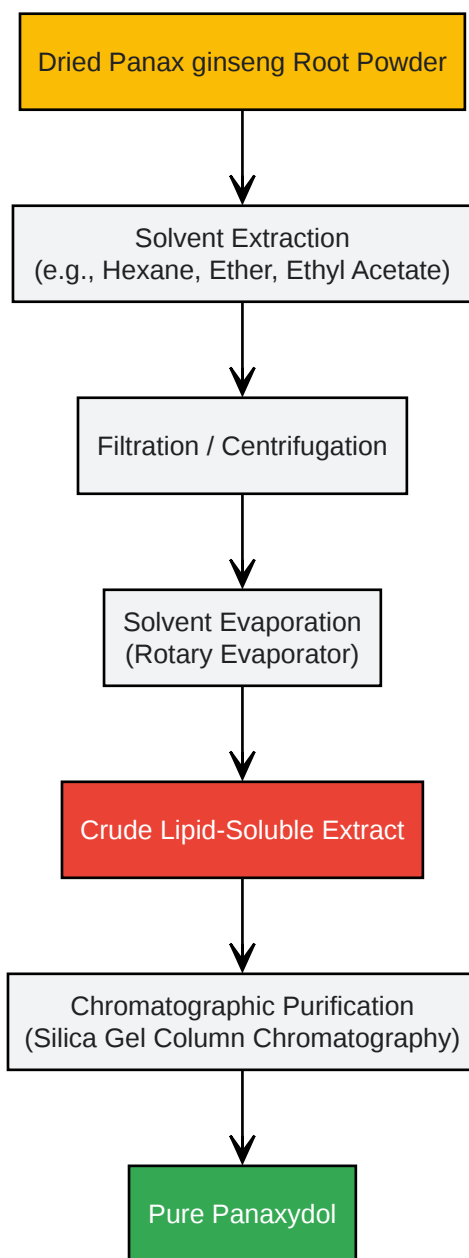


Figure 3. General Workflow for Panaxydol Extraction and Isolation

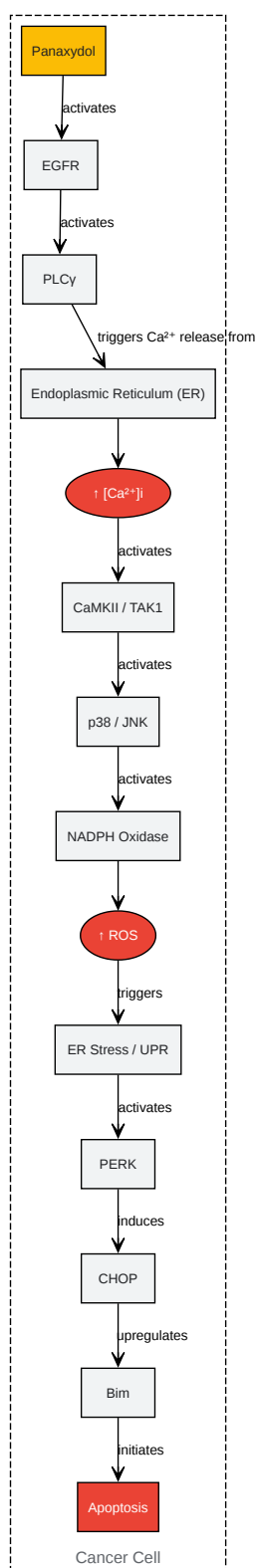


Figure 4. Panaxydol-Induced Apoptotic Signaling Pathway

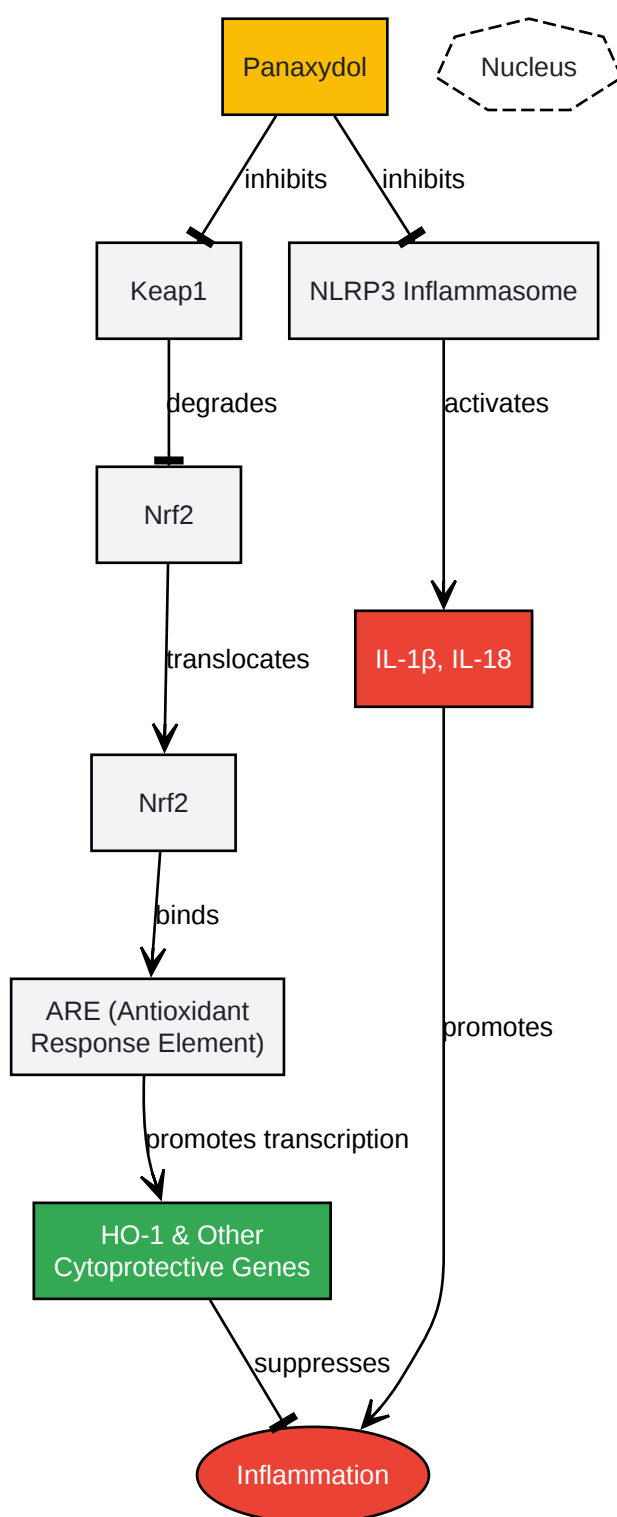


Figure 5. Anti-Inflammatory Pathways of Panaxydol

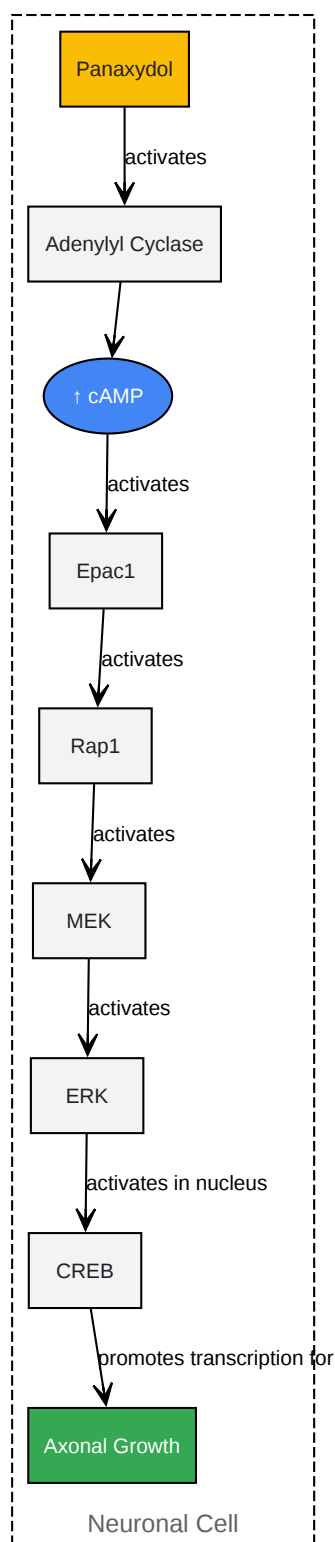


Figure 6. Panaxydol-Induced Axonal Growth Signaling Pathway

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